

# Dipropyl sulfate CAS number and properties

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## Compound of Interest

Compound Name: *Dipropyl sulfate*

Cat. No.: *B1346888*

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## An In-depth Technical Guide to **Dipropyl Sulfate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dipropyl sulfate** (CAS No: 598-05-0), a reactive chemical intermediate. The information is compiled for professionals in research and development who require detailed data on its properties, synthesis, reactivity, and safety considerations.

## Chemical Identification and Properties

**Dipropyl sulfate**, also known as sulfuric acid, dipropyl ester, is a dialkyl sulfate used in organic synthesis.<sup>[1]</sup> Its primary identifier is CAS Number 598-05-0.<sup>[2][3][4][5]</sup>

## Physical and Chemical Properties

The key physical and chemical properties of **dipropyl sulfate** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	598-05-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>4</sub> S	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	182.24 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[4]</a>
Boiling Point	115 °C at 16 mmHg	<a href="#">[3]</a>
Density	1.109 g/mL at 20 °C	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.413	<a href="#">[3]</a>
Flash Point	105.3 °C	<a href="#">[3]</a>
Solubility	Soluble in organic solvents; limited solubility in water.	<a href="#">[4]</a>
Storage Temperature	10°C - 25°C is recommended.	<a href="#">[2]</a>

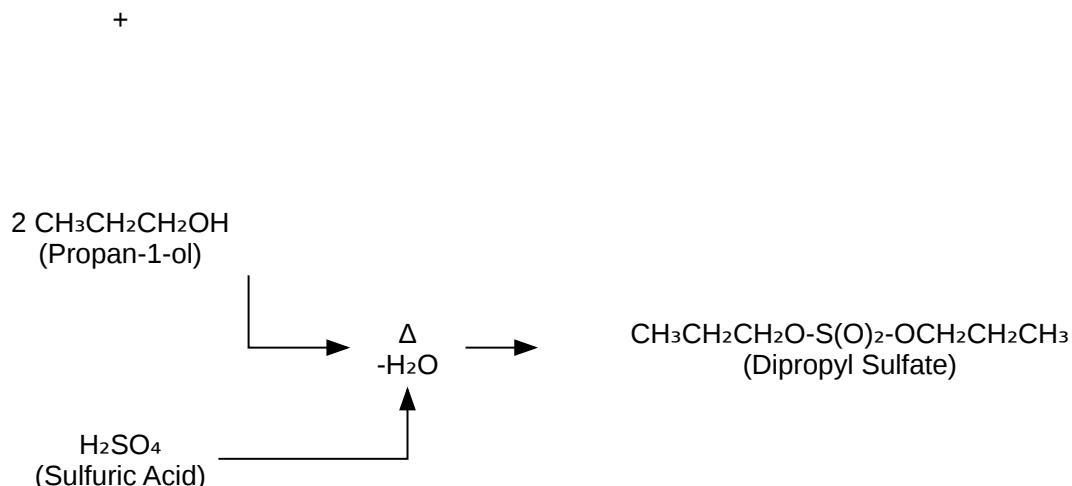
## Synthesis and Reactivity

### Synthesis

A detailed, peer-reviewed laboratory protocol for the synthesis of **dipropyl sulfate** is not readily available in the public literature. However, based on general principles of organic chemistry and identified upstream products, two primary synthesis routes are plausible:

- Esterification of Propan-1-ol: The direct reaction of propan-1-ol with a strong dehydrating agent like concentrated sulfuric acid. This is a standard method for producing dialkyl sulfates.
- Oxidation of Dipropyl Sulfite: The oxidation of dipropyl sulfite would also yield **dipropyl sulfate**.

A generalized reaction scheme for the esterification route is presented below.



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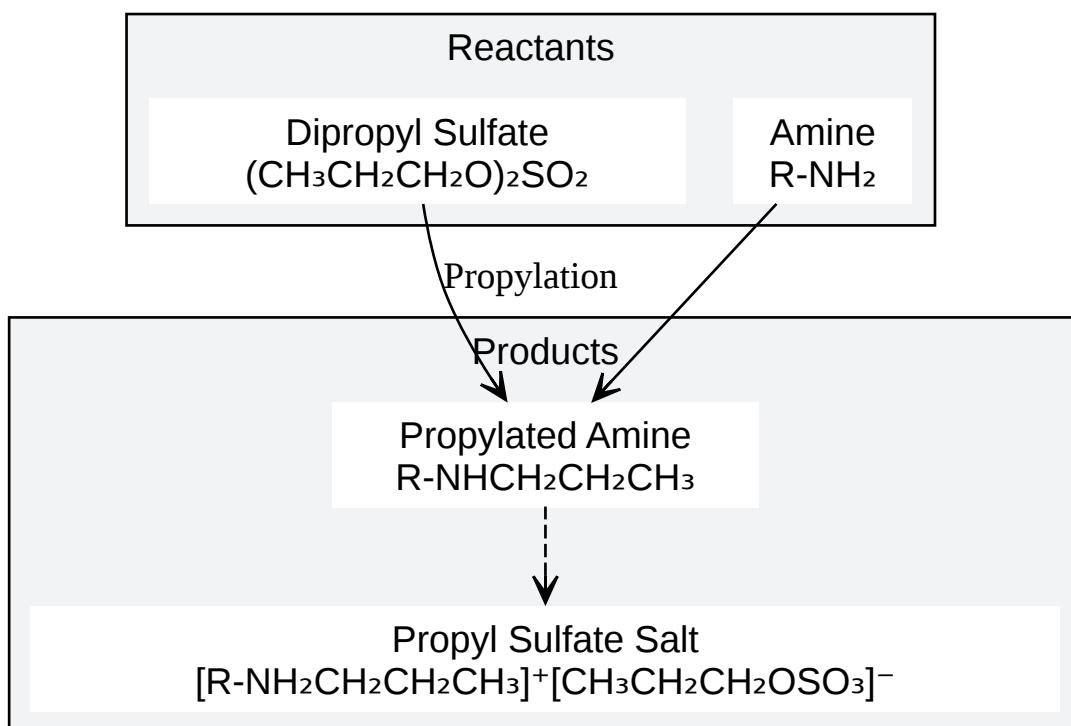
Caption: Plausible synthesis of **dipropyl sulfate** via dehydration.

## Chemical Reactivity

**Dipropyl sulfate**'s primary utility in chemical synthesis stems from its function as a propylating agent. The sulfate group is an excellent leaving group, facilitating the transfer of a propyl group to a nucleophile. It is known to react with amines, chlorides, and hydrogen chloride to form dipropyl sulfonic acids.

This reactivity makes it a useful intermediate in the production of various compounds, including detergents and surfactants.<sup>[3]</sup>

A general scheme for the alkylation of an amine is shown below.



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Caption: General alkylation reaction with an amine.

## Toxicological Profile and Safety

**Dipropyl sulfate** is a hazardous chemical and must be handled with appropriate safety precautions.

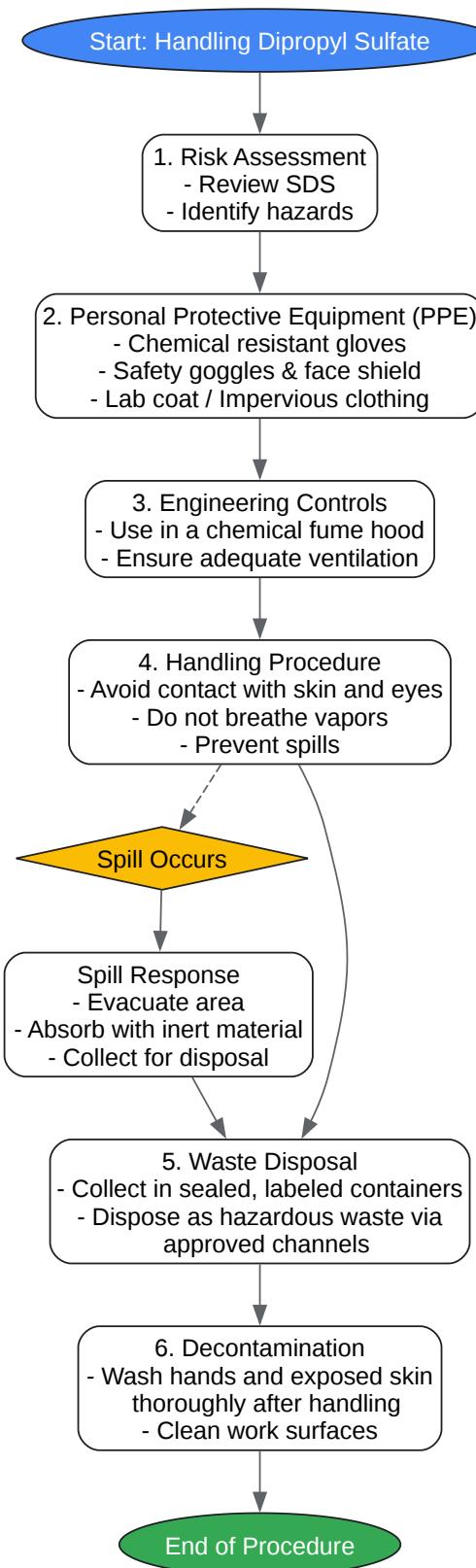
## Summary of Hazards

Hazard Type	Classification and Statement	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic/Harmful if swallowed, in contact with skin, or if inhaled.	
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	[5]
Eye Damage/Irritation	Causes serious eye damage.	
Carcinogenicity	No data available for dipropyl sulfate.	[6]
Mutagenicity	No data available.	

Important Note on Carcinogenicity: While there is no specific carcinogenicity data for **dipropyl sulfate**, the isomeric compound, diisopropyl sulfate (CAS No: 2973-10-6), is classified by the International Agency for Research on Cancer (IARC) as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans". This is based on sufficient evidence for carcinogenicity in experimental animals. Given the structural similarity, it is prudent to handle **dipropyl sulfate** as a potential carcinogen.

## Safe Handling Protocol

Due to its hazardous nature, strict safety protocols must be followed when handling **dipropyl sulfate**. The following workflow outlines the essential steps for safe handling.

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